

In-Depth Technical Guide: Determining the Molecular Weight of L-Tryptophan-1-¹³C

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Compound of Interest

Compound Name: L-Tryptophan-1-¹³C

Cat. No.: B1469580

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This technical guide provides a detailed methodology for calculating the molecular weight of L-Tryptophan isotopically labeled with Carbon-13 at a single position. This information is critical for researchers and professionals in drug development and various scientific fields where isotopic labeling is utilized for metabolic tracking, structural analysis, and quantitative proteomics.

Foundational Data: L-Tryptophan and Carbon Isotopes

L-Tryptophan is an essential amino acid with the standard molecular formula $C_{11}H_{12}N_2O_2$ ^{[1][2][3][4][5]}. The naturally occurring molecular weight of L-Tryptophan is approximately 204.23 g/mol. This value is an average based on the natural abundance of the constituent isotopes of each element.

Carbon exists primarily as two stable isotopes: Carbon-12 (¹²C) and Carbon-13 (¹³C). Carbon-12 is the more abundant isotope. The atomic mass of the Carbon-13 isotope is approximately 13.003354835 Da. Isotopic labeling involves the substitution of a more abundant isotope with a less abundant one, in this case, replacing a ¹²C atom with a ¹³C atom.

Methodology: Calculation of Molecular Weight

The calculation of the molecular weight for L-Tryptophan-1-¹³C requires a precise summation of the atomic masses of its constituent atoms, accounting for the single isotopic substitution.

Experimental Protocol: Molecular Weight Calculation

- Establish the Molecular Formula: The molecular formula for standard L-Tryptophan is $C_{11}H_{12}N_2O_2$. For L-Tryptophan-1- ^{13}C , the formula is represented as $[^{13}C]C_{10}H_{12}N_2O_2$ to denote the presence of one Carbon-13 atom and ten Carbon-12 atoms.
- Summation of Atomic Weights: The molecular weight is calculated by summing the atomic weights of all atoms in the isotopically labeled molecule. The standard atomic weights for the other elements are:
 - Hydrogen (H): ~ 1.008 Da
 - Nitrogen (N): ~ 14.007 Da
 - Oxygen (O): ~ 15.999 Da
 - Carbon-12 (^{12}C): ~ 12.000 Da
 - Carbon-13 (^{13}C): ~ 13.00335 Da
- Calculation:
 - Mass of 10 Carbon-12 atoms = $10 * 12.000$ Da = 120.000 Da
 - Mass of 1 Carbon-13 atom = $1 * 13.00335$ Da = 13.00335 Da
 - Mass of 12 Hydrogen atoms = $12 * 1.008$ Da = 12.096 Da
 - Mass of 2 Nitrogen atoms = $2 * 14.007$ Da = 28.014 Da
 - Mass of 2 Oxygen atoms = $2 * 15.999$ Da = 31.998 Da
 - Total Molecular Weight = $120.000 + 13.00335 + 12.096 + 28.014 + 31.998 = 205.21135$ Da

This calculated value represents the monoisotopic mass of L-Tryptophan-1- ^{13}C .

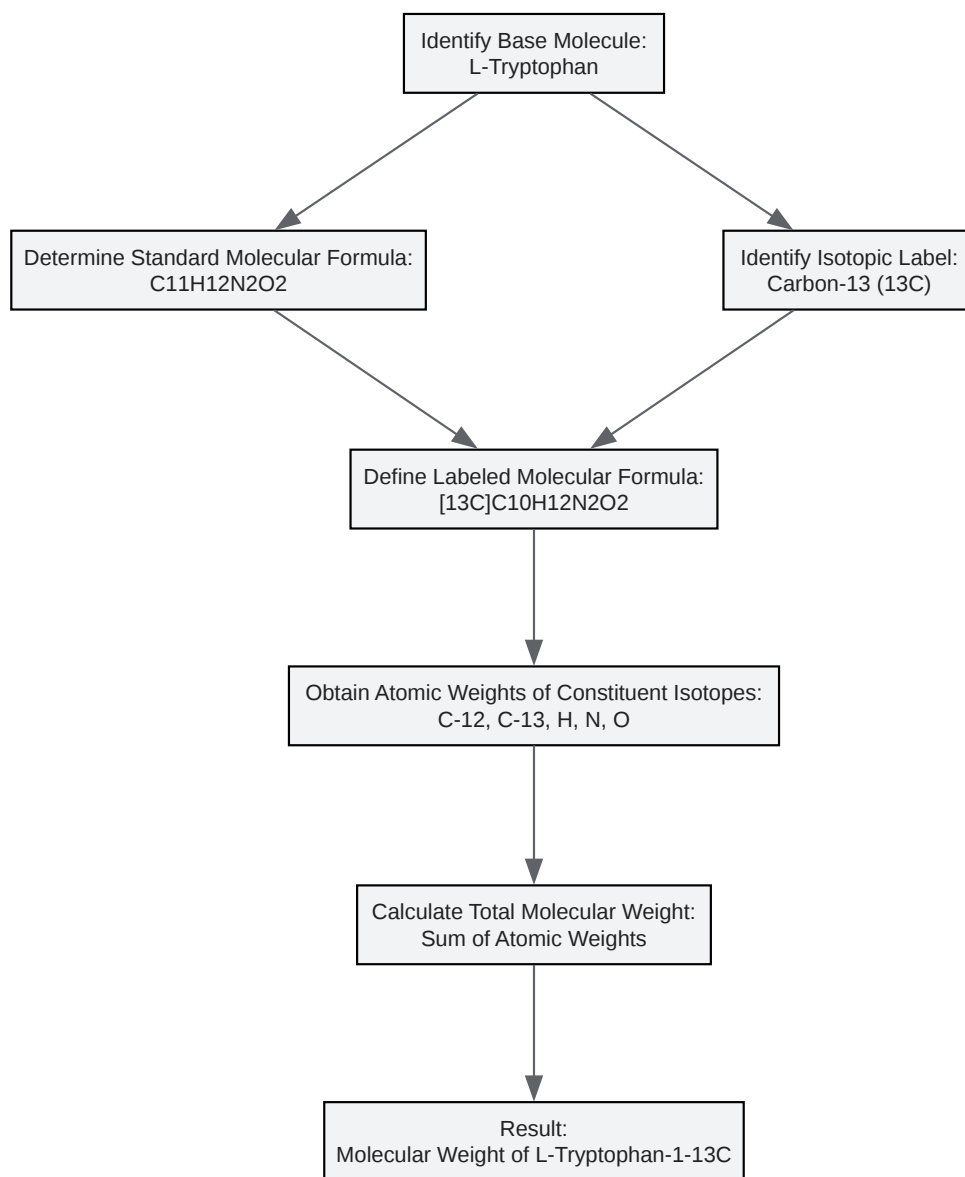
Data Summary

The quantitative data is summarized in the table below for clear comparison.

| Compound | Molecular Formula | Isotopic Composition | Molecular Weight (g/mol) | Monoisotopic Mass (Da) |
|---------------------------------|---|--------------------------|----------------------------|------------------------|
| L-Tryptophan | C ₁₁ H ₁₂ N ₂ O ₂ | Natural Abundance | 204.23 | 204.089878 |
| L-Tryptophan-1- ¹³ C | [¹³ C]C ₁₀ H ₁₂ N ₂ O ₂ | One ¹³ C Atom | Not Applicable | 205.21135 |

Logical Workflow for Molecular Weight Determination

The process of determining the molecular weight of an isotopically labeled compound follows a clear logical progression.



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Caption: Workflow for calculating the molecular weight of L-Tryptophan-1-¹³C.

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